

# Technical Support Center: Synthesis of N2-Isopropylpyrazine-2,5-diamine

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## Compound of Interest

Compound Name: *N2-Isopropylpyrazine-2,5-diamine*

Cat. No.: *B11920210*

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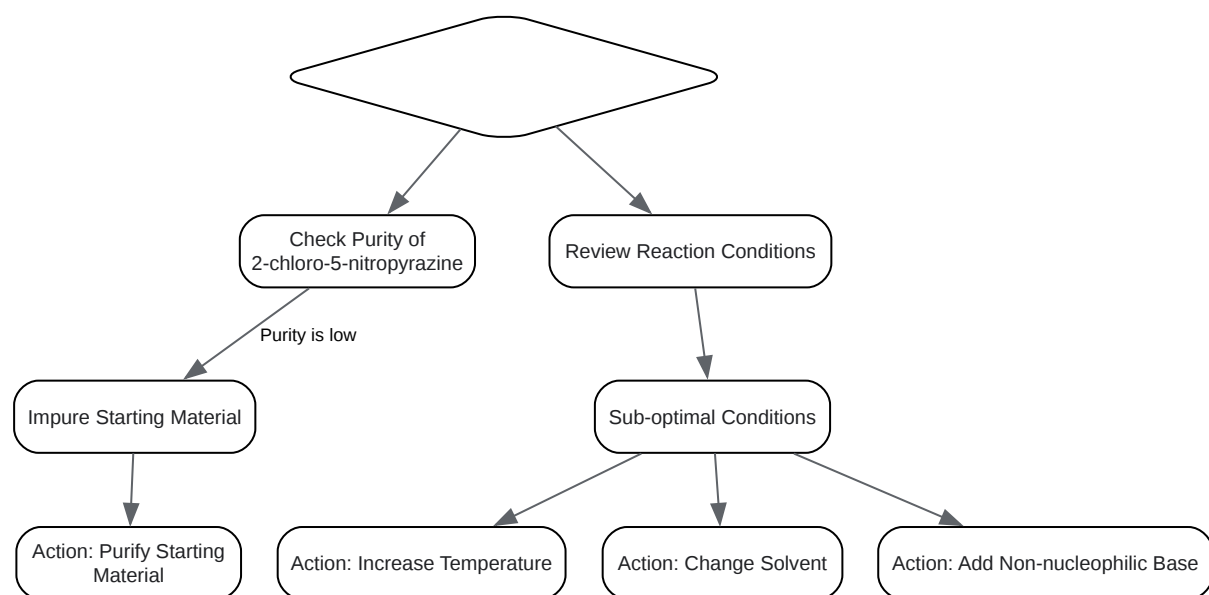
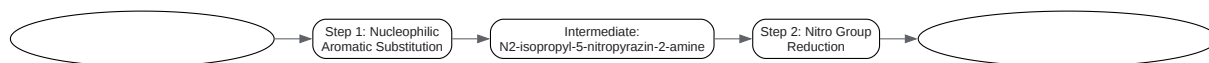
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the synthesis of **N2-Isopropylpyrazine-2,5-diamine**.

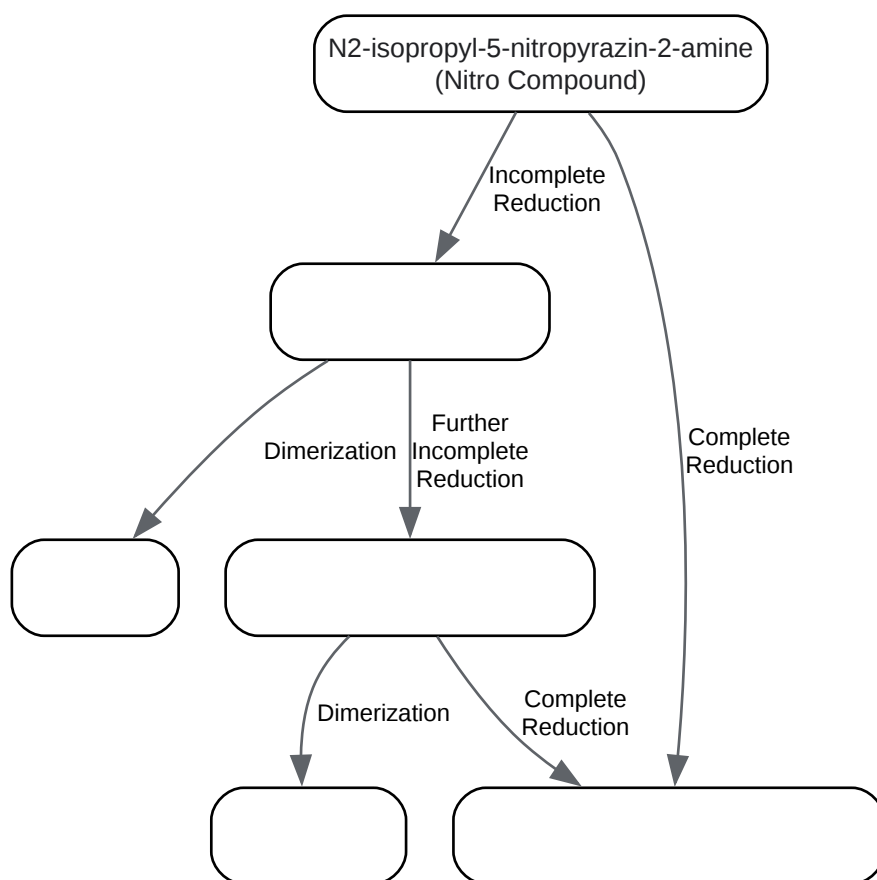
## Synthesis Overview

The synthesis of **N2-Isopropylpyrazine-2,5-diamine** is typically achieved through a two-step process:

- Nucleophilic Aromatic Substitution: Reaction of 2-chloro-5-nitropyrazine with isopropylamine to yield N2-isopropyl-5-nitropyrazin-2-amine.
- Reduction of the Nitro Group: Conversion of the nitro group in N2-isopropyl-5-nitropyrazin-2-amine to an amine group, affording the final product, **N2-Isopropylpyrazine-2,5-diamine**.

## Experimental Workflow





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